

In-depth Technical Guide to the Hygroscopic Nature of Anhydrous Sodium Formate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Sodium Formate

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Abstract

Anhydrous **sodium formate**, a versatile organic salt, exhibits a notable affinity for atmospheric moisture. This hygroscopic nature is a critical parameter influencing its handling, storage, and application, particularly in the pharmaceutical industry where moisture can impact drug product stability, manufacturability, and efficacy.^{[1][2][3]} This technical guide provides a comprehensive investigation into the hygroscopic properties of anhydrous **sodium formate**, detailing its moisture sorption characteristics and the experimental protocols for their determination. The information presented herein is intended to equip researchers, scientists, and drug development professionals with the necessary knowledge to effectively manage the challenges associated with this hygroscopic material.

Introduction

Sodium formate (HCOONa), the sodium salt of formic acid, is a white crystalline powder.^[4] Its anhydrous form is known to be hygroscopic, readily absorbing moisture from the air.^[4] This inherent property can lead to physical and chemical changes, such as caking, deliquescence, and altered dissolution kinetics, which are significant considerations in drug formulation and development. Understanding the hygroscopic behavior of anhydrous **sodium formate** is therefore essential for ensuring product quality and performance.

This guide will delve into the quantitative aspects of **sodium formate**'s hygroscopicity, including its classification and the critical relative humidity at which it begins to absorb significant amounts of moisture. Detailed experimental methodologies for characterizing these properties are provided to facilitate reproducible and accurate assessments.

Physicochemical Properties

A summary of the key physicochemical properties of anhydrous **sodium formate** is presented in Table 1.

Property	Value
Molecular Formula	HCOONa
Molecular Weight	68.01 g/mol
Appearance	White crystalline powder
Melting Point	253 °C
Solubility in Water (20°C)	97.2 g/100 mL
Hygroscopicity	Hygroscopic

Hygroscopicity Profile

The hygroscopicity of a substance describes its ability to attract and hold water molecules from the surrounding environment. This behavior is largely dependent on the relative humidity (RH) of the atmosphere.

Hygroscopicity Classification

The European Pharmacopoeia provides a standardized classification for the hygroscopicity of materials based on the percentage increase in mass after storage at 25°C and 80% RH for 24 hours.

Classification	Mass Increase (% w/w)
Non-hygroscopic	≤ 0.12
Slightly hygroscopic	> 0.12 and < 2.0
Hygroscopic	≥ 2.0 and < 15.0
Very hygroscopic	≥ 15.0

Data sourced from the European Pharmacopoeia.

While specific data for anhydrous **sodium formate** under these exact conditions is not readily available in the public domain, its known tendency to absorb moisture suggests it would likely fall into the "hygroscopic" or "very hygroscopic" category. Precise classification requires experimental determination as outlined in Section 5.

Critical Relative Humidity (CRH)

The Critical Relative Humidity (CRH) is the specific relative humidity at which a salt will begin to absorb a significant amount of moisture from the atmosphere, leading to deliquescence if the RH is maintained at or above this point. Below the CRH, the material will remain in its solid form. The determination of CRH is crucial for defining appropriate storage and handling conditions.

A definitive, publicly available CRH value for anhydrous **sodium formate** has not been identified in the conducted research. However, it is a critical parameter that should be determined experimentally for any application where moisture control is important.

Impact on Drug Development and Formulation

The hygroscopic nature of an active pharmaceutical ingredient (API) or excipient like **sodium formate** can have significant consequences throughout the drug development lifecycle:

- **Stability:** Moisture uptake can lead to chemical degradation of the API or other components in the formulation. It can also induce phase transitions, such as the conversion of an anhydrous form to a less stable or less soluble hydrate.

- **Manufacturing:** Increased moisture content can negatively affect the flow properties of powders, leading to issues such as caking and clumping, which can hinder processes like blending, tableting, and capsule filling.
- **Performance:** Changes in the physical form of the material due to moisture absorption can alter its dissolution rate and, consequently, the bioavailability of the drug product.

Given these potential impacts, a thorough understanding and characterization of the hygroscopicity of **sodium formate** are paramount when it is considered for use in a pharmaceutical formulation.

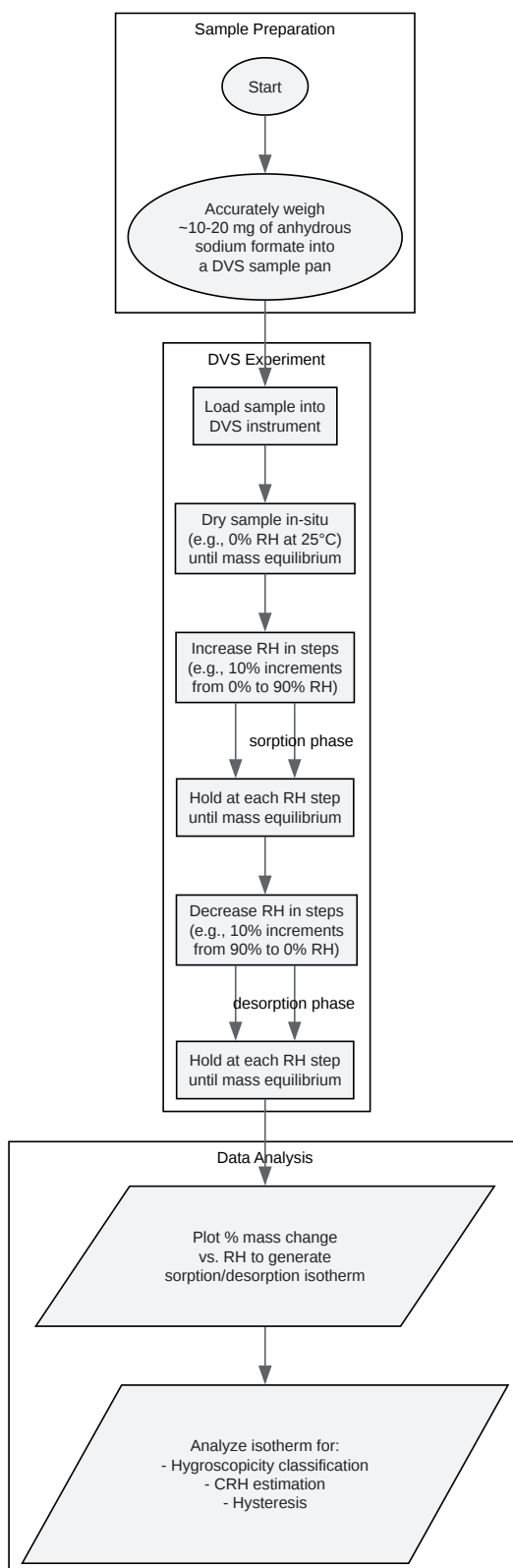
Experimental Protocols for Hygroscopicity Assessment

A multi-faceted approach is recommended for a comprehensive investigation of the hygroscopic nature of anhydrous **sodium formate**. The following are detailed methodologies for key experiments.

Dynamic Vapor Sorption (DVS)

DVS is a gravimetric technique that measures the change in mass of a sample as it is exposed to a controlled, varying relative humidity at a constant temperature. This allows for the determination of moisture sorption and desorption isotherms, which provide detailed information about the hygroscopic behavior of the material.

Experimental Workflow:



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DVS Experimental Workflow

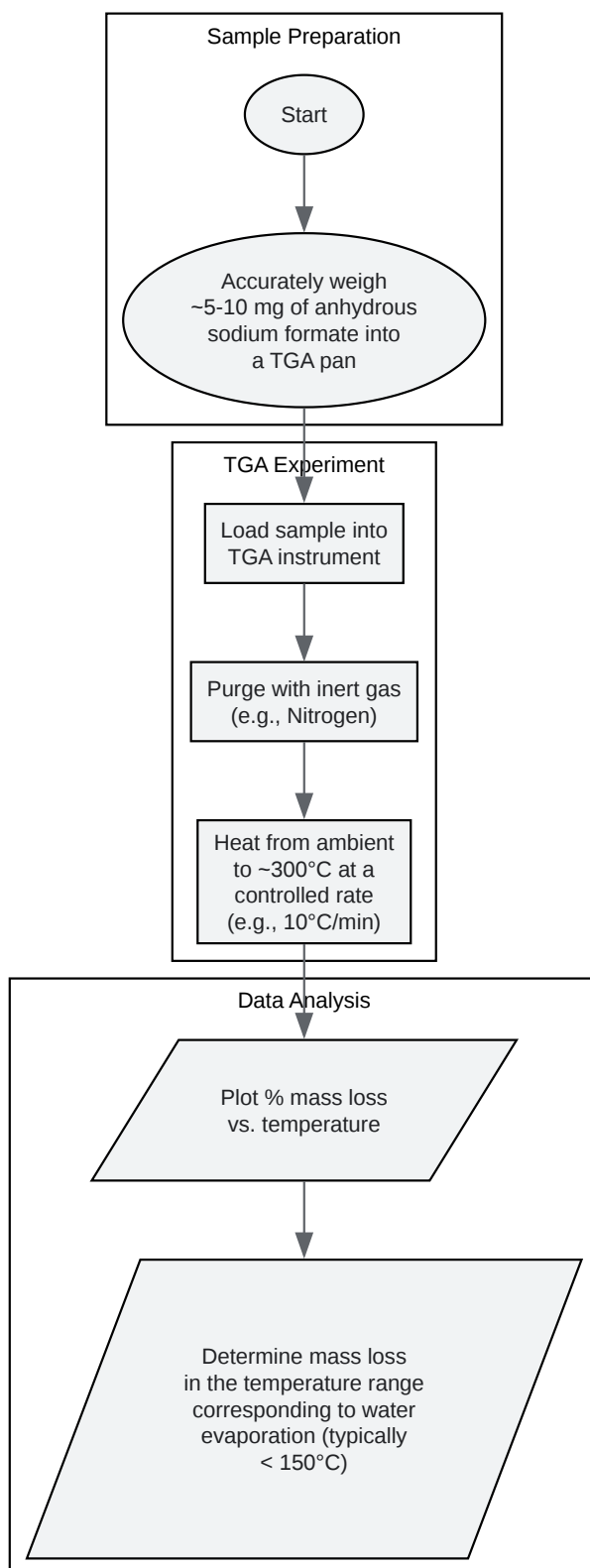
Methodology Details:

Parameter	Recommended Setting
Instrument	DVS Analyzer (e.g., Surface Measurement Systems DVS Adventure, TA Instruments Q5000 SA)
Sample Mass	10-20 mg
Temperature	25°C (or other relevant temperature)
Carrier Gas	Dry Nitrogen or Air
Flow Rate	200 sccm
RH Profile	0% to 90% RH in 10% steps (sorption), then 90% to 0% RH in 10% steps (desorption)
Equilibrium Criterion	$dm/dt \leq 0.002\% \text{ min}^{-1}$ over a 10-minute period

Thermogravimetric Analysis (TGA)

TGA measures the change in mass of a sample as a function of temperature in a controlled atmosphere. It is a useful technique for determining the amount of bound and unbound water in a material.

Experimental Workflow:



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TGA Experimental Workflow

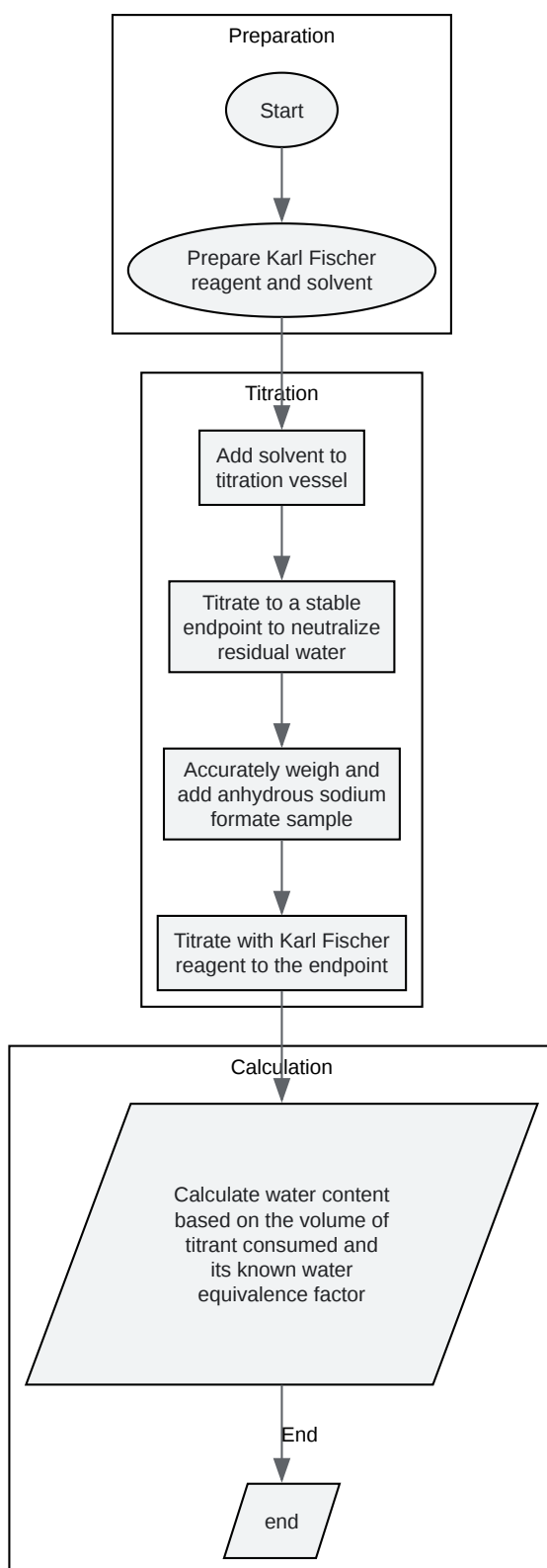
Methodology Details:

Parameter	Recommended Setting
Instrument	Thermogravimetric Analyzer
Sample Mass	5-10 mg
Pan Type	Aluminum or Platinum
Atmosphere	Nitrogen, 50 mL/min
Temperature Program	Ramp from 25°C to 300°C at 10°C/min

Karl Fischer Titration

Karl Fischer titration is a highly specific and accurate method for determining the water content of a substance. It is considered a gold standard for moisture analysis.

Experimental Workflow:



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Karl Fischer Titration Workflow

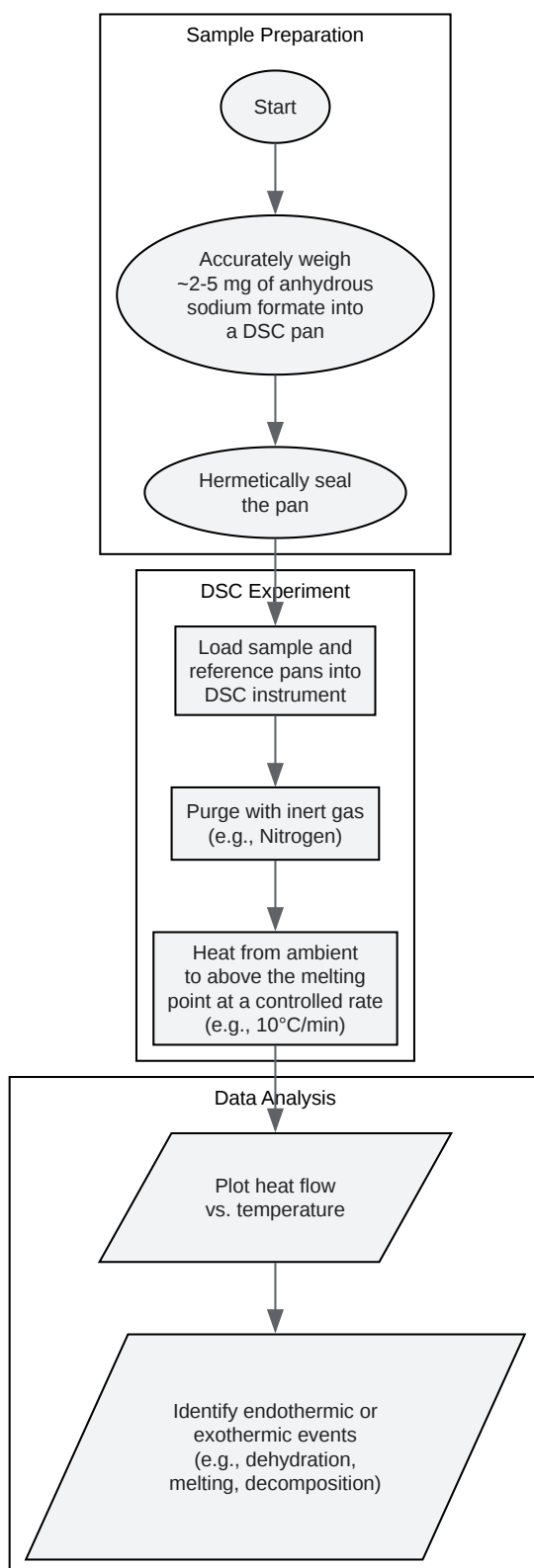
Methodology Details:

Parameter	Description
Instrument	Volumetric or Coulometric Karl Fischer Titrator
Reagents	Karl Fischer reagent (e.g., Composit 5), anhydrous methanol
Standardization	Use a certified water standard or disodium tartrate dihydrate
Sample Preparation	Accurately weigh a suitable amount of anhydrous sodium formate and dissolve in anhydrous methanol.
Procedure	The sample solution is titrated with the Karl Fischer reagent to an electrometric endpoint. The volume of titrant consumed is used to calculate the water content.

Differential Scanning Calorimetry (DSC)

DSC measures the heat flow into or out of a sample as a function of temperature or time. It can be used to detect phase transitions, such as the dehydration of a hydrate or the melting of the anhydrous form, which can be influenced by the presence of moisture.

Experimental Workflow:



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DSC Experimental Workflow

Methodology Details:

Parameter	Recommended Setting
Instrument	Differential Scanning Calorimeter
Sample Mass	2-5 mg
Pan Type	Hermetically sealed aluminum pans
Atmosphere	Nitrogen, 50 mL/min
Temperature Program	Ramp from 25°C to 300°C at 10°C/min

Data Presentation and Interpretation

The quantitative data obtained from the aforementioned experiments should be summarized in clear and concise tables to facilitate comparison and interpretation.

Table 3: Example Data Summary from Hygroscopicity Studies

Parameter	Method	Result
Water Content	Karl Fischer Titration	e.g., 0.15% w/w
Moisture Uptake at 80% RH / 25°C	DVS	e.g., 5.2% w/w after 24h
Hygroscopicity Class	European Pharmacopoeia	e.g., Hygroscopic
Estimated CRH at 25°C	DVS	e.g., ~65% RH
Dehydration Event	TGA/DSC	e.g., No significant mass loss below 150°C

Note: The values presented in this table are hypothetical and for illustrative purposes only. Actual values must be determined experimentally.

The moisture sorption isotherm obtained from DVS analysis is a key graphical representation of the material's hygroscopic behavior. An example of a typical isotherm for a hygroscopic

crystalline solid is shown below. The shape of the curve, the presence of hysteresis (a difference between the sorption and desorption curves), and any sharp inflections can provide insights into the mechanism of water uptake, including surface adsorption, bulk absorption, and potential hydrate formation.

Conclusion

Anhydrous **sodium formate** is a hygroscopic material, and this property must be carefully considered in its application, particularly within the pharmaceutical industry. A thorough characterization of its moisture sorption behavior is essential for developing robust formulations and ensuring product stability and performance. The experimental protocols detailed in this guide, including Dynamic Vapor Sorption, Thermogravimetric Analysis, Karl Fischer Titration, and Differential Scanning Calorimetry, provide a comprehensive framework for such an investigation. The data generated from these studies will enable researchers and formulation scientists to establish appropriate handling, storage, and manufacturing controls to mitigate the risks associated with the hygroscopic nature of anhydrous **sodium formate**.

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- To cite this document: BenchChem. [In-depth Technical Guide to the Hygroscopic Nature of Anhydrous Sodium Formate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b104965#investigating-the-hygroscopic-nature-of-anhydrous-sodium-formate]

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